

# Navigating the Landscape of Fluorinated Thiophenols: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 3,5-Difluoro-4-(methyl)thiophenol

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For researchers, scientists, and drug development professionals, the precise selection of chemical building blocks is paramount to successful discovery and development. This guide addresses the commercial availability and technical specifications of **3,5-Difluoro-4-(methyl)thiophenol** and its closely related, commercially available analogs. While a direct commercial source for **3,5-Difluoro-4-(methyl)thiophenol** is not readily identifiable, this document provides a comprehensive overview of structurally similar compounds, offering valuable alternatives for research and synthesis.

## **Executive Summary**

Extensive searches for commercial suppliers of **3,5-Difluoro-4-(methyl)thiophenol** have not yielded any readily available sources for this specific molecule. This suggests that the compound is likely not a stock chemical and would require custom synthesis. However, several fluorinated and methylated thiophenol analogs are commercially available and may serve as suitable starting points or substitutes in various research applications. This guide focuses on the technical data for these commercially accessible alternatives, primarily 3,5-Difluorothiophenol, to aid researchers in their procurement and experimental design.

# Commercially Available Analogs of 3,5-Difluoro-4- (methyl)thiophenol

The most relevant and readily available analog is 3,5-Difluorothiophenol. Below is a summary of its key physical and chemical properties, compiled from various suppliers.





**Table 1: Physicochemical Properties of 3,5-**

Difluorothiophenol

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>4</sub> F <sub>2</sub> S	
Molecular Weight	146.16 g/mol	
CAS Number	99389-26-1	[1]
Appearance	Solid	
InChI Key	LFYVNHDFVIPZHV- UHFFFAOYSA-N	
SMILES String	Fc1cc(F)cc(S)c1	

Table 2: Supplier-Specific Data for 3,5-

Difluorothiophenol

Supplier	Product Number	Purity	Notes
Sigma-Aldrich	CDS003868	Not specified	Sold under the "AldrichCPR" brand for early discovery research. The buyer is responsible for confirming purity as analytical data is not collected by the supplier.
BLDpharm	BD138435	95%	

Note: Availability and specifications are subject to change. Please consult the supplier's website for the most current information.

# **Safety and Handling**



Proper handling of fluorinated organic compounds is crucial. The following table summarizes the available safety information for 3,5-Difluorothiophenol.

Table 3: Safety Information for 3,5-Difluorothiophenol

Hazard Category	GHS Pictogram	Signal Word	Hazard Statement(s)
Acute Toxicity (Oral)	GHS07	Warning	H302: Harmful if swallowed

This information is based on available data and may not be exhaustive. Always consult the Safety Data Sheet (SDS) provided by the supplier before handling any chemical.

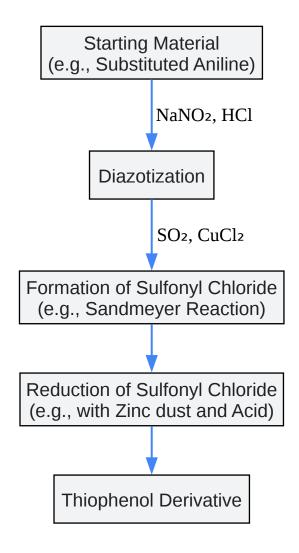
# **Experimental Considerations and Synthesis**

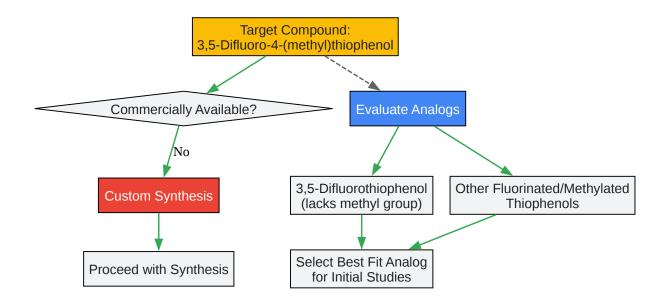
As **3,5-Difluoro-4-(methyl)thiophenol** is not commercially available, its synthesis would be required for research purposes. While specific protocols for this exact molecule are not readily found in the literature, general methods for the synthesis of thiophenols can be adapted.

### **General Synthetic Workflow for Thiophenols**

A common route to thiophenols involves the reduction of the corresponding sulfonyl chloride. The following diagram illustrates a generalized workflow.









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### References

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